

MR-2088 solubility issues and solutions

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Compound of Interest

Compound Name: MR-2088

Cat. No.: B15136849

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MR-2088 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **MR-2088**, a potent and selective ULK1/2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **MR-2088** and what is its primary mechanism of action?

MR-2088 is a selective inhibitor of ULK1 and ULK2 (Unc-51 like autophagy activating kinase 1 and 2).^{[1][2][3]} Its primary mechanism of action is the inhibition of the ULK1/2 kinase complex, which plays a crucial role in the initiation of the autophagy pathway.^[4] By inhibiting ULK1/2, **MR-2088** effectively blocks the autophagic flux.^{[1][4]}

Q2: What are the recommended solvents for dissolving **MR-2088**?

MR-2088 is soluble in Dimethyl Sulfoxide (DMSO), Ethanol (EtOH), and 0.1N Hydrochloric acid (HCl).^[1] For cell culture experiments, DMSO is the most commonly used solvent.

Q3: What is the recommended storage condition for **MR-2088**?

For long-term storage, it is recommended to store **MR-2088** as a solid powder at -20°C. Once dissolved in a solvent, aliquot the solution into single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Solubility Issues

Problem: I am observing precipitation when diluting my **MR-2088** DMSO stock solution into aqueous cell culture media.

Precipitation of hydrophobic compounds like **MR-2088** is a common issue when diluting a concentrated DMSO stock into an aqueous environment. This occurs because the compound's solubility limit is exceeded in the final aqueous solution.

Solutions:

- **Optimize Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low, ideally less than 0.5%, to minimize solvent-induced toxicity and precipitation. A concentration of 0.1% is often preferred.
- **Perform Serial Dilutions:** Instead of adding the concentrated DMSO stock directly to your final culture volume, perform one or more intermediate dilution steps in pre-warmed cell culture medium. This gradual reduction in DMSO concentration can help keep the compound in solution.
- **Pre-warm Media:** Always use pre-warmed (37°C) cell culture media for dilutions. Adding the compound to cold media can decrease its solubility.
- **Gentle Mixing:** After adding **MR-2088** to the cell culture media, mix gently by swirling the plate or pipetting up and down slowly. Vigorous vortexing or shaking can sometimes promote precipitation.
- **Consider a Lower Working Concentration:** If precipitation persists, it may be necessary to use a lower final concentration of **MR-2088** in your experiment.

Data Presentation

Table 1: Physicochemical and Solubility Properties of **MR-2088**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₇ F ₃ N ₄ OS	[1]
Molecular Weight	406.42 g/mol	[1]
Solubility		
DMSO	10 mM	
Ethanol	Soluble	[1]
0.1N HCl (aq)	Soluble	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **MR-2088** Stock Solution in DMSO

Materials:

- **MR-2088** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Equilibrate: Allow the vial of **MR-2088** powder to come to room temperature before opening to prevent condensation of moisture.
- Calculate Required Volume: To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the amount of **MR-2088** powder. For example, for 1 mg of **MR-2088** (MW = 406.42 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 406.42 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 246 \mu\text{L}$
- Dissolution: Add the calculated volume of sterile DMSO to the vial of **MR-2088**.

- **Mixing:** Vortex gently until the powder is completely dissolved. If necessary, sonicate for a few minutes in a water bath to aid dissolution.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Protocol 2: Diluting **MR-2088** for Cell Culture Experiments

This protocol provides an example of how to prepare a final concentration of 1 μ M **MR-2088** in a cell culture well containing 1 mL of medium, ensuring the final DMSO concentration is 0.1%.

Materials:

- 10 mM **MR-2088** stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- Sterile microcentrifuge tubes

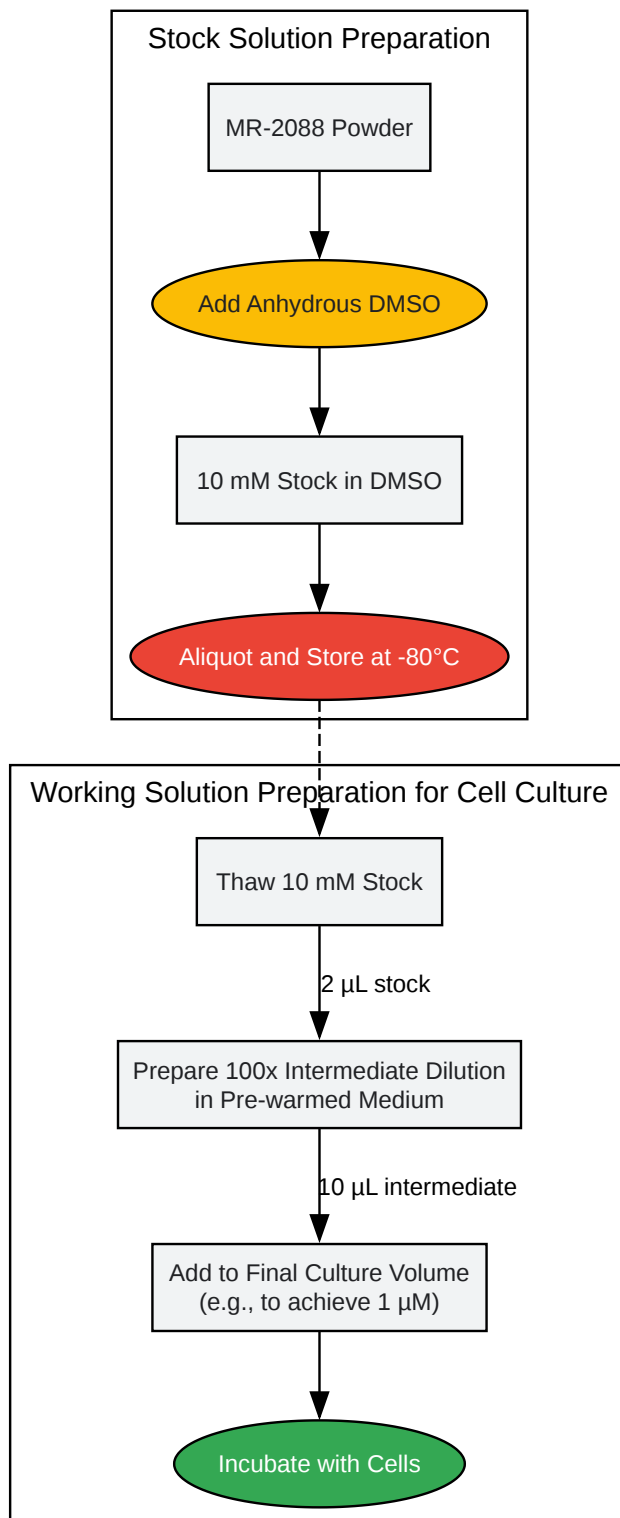
Procedure:

- **Prepare Intermediate Dilution (100x):**
 - Label a sterile microcentrifuge tube "100 μ M **MR-2088**".
 - Add 98 μ L of pre-warmed cell culture medium to this tube.
 - Add 2 μ L of the 10 mM **MR-2088** stock solution to the 98 μ L of medium.
 - Mix gently by pipetting up and down. This results in a 100 μ M intermediate solution.
- **Prepare Final Working Solution:**
 - To a well containing 990 μ L of pre-warmed cell culture medium with cells, add 10 μ L of the 100 μ M intermediate **MR-2088** solution.
 - This will bring the final volume to 1 mL and the final concentration of **MR-2088** to 1 μ M. The final DMSO concentration will be 0.1%.

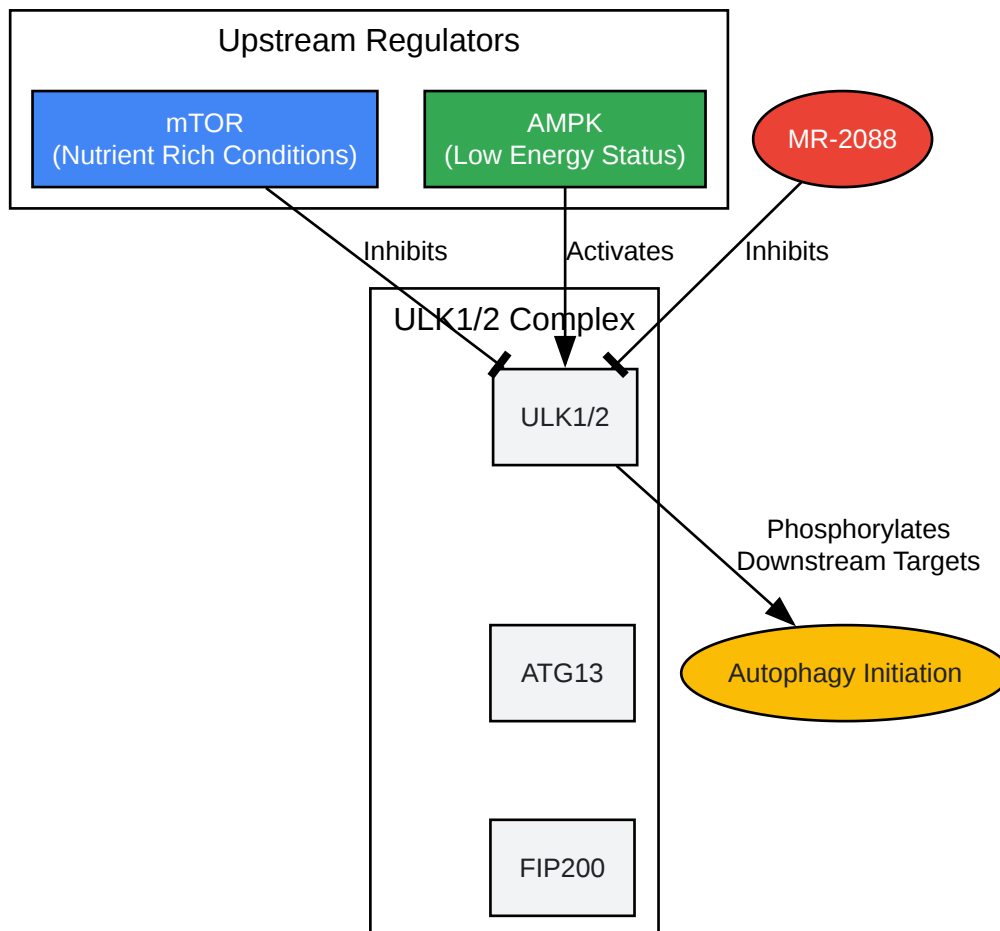
- Control: Prepare a vehicle control by adding the same final concentration of DMSO (0.1%) to a separate well.

Mandatory Visualizations

Experimental Workflow: Preparing MR-2088 Working Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing **MR-2088** solutions.

ULK1/2 Signaling Pathway in Autophagy Initiation



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Caption: Simplified ULK1/2 signaling pathway.

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